

# What is the CAS number for **tert-Butyl 2-isopropylhydrazinecarboxylate**?

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	<i>tert-Butyl 2-isopropylhydrazinecarboxylate</i>
Cat. No.:	B177040

[Get Quote](#)

## An In-depth Technical Guide to **tert-Butyl 2-isopropylhydrazinecarboxylate**

This technical guide provides comprehensive information on **tert-Butyl 2-isopropylhydrazinecarboxylate**, catering to researchers, scientists, and professionals in drug development.

## Compound Identification

The Chemical Abstracts Service (CAS) number for **tert-Butyl 2-isopropylhydrazinecarboxylate** is 16689-35-3.[\[1\]](#)[\[2\]](#)[\[3\]](#) This unique identifier is crucial for unambiguous identification in chemical databases and literature.

## Physicochemical Properties

A summary of the key physicochemical properties of **tert-Butyl 2-isopropylhydrazinecarboxylate** is presented in the table below.

Property	Value	Source
Molecular Formula	C8H18N2O2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	174.24 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	47-51 °C	<a href="#">[2]</a>
Boiling Point	80 °C at 0.6 mmHg	<a href="#">[2]</a>
Density	0.956 g/cm³	<a href="#">[2]</a>
Appearance	White to almost white crystal-powder	<a href="#">[2]</a>
Solubility	Soluble in Methanol	<a href="#">[2]</a>
Storage Temperature	2-8 °C, under inert gas	<a href="#">[2]</a> <a href="#">[4]</a>

## Nomenclature and Synonyms

This compound is known by several names in the chemical literature, which are listed in the table below for cross-referencing.

Synonym
1-Boc-2-isopropylhydrazine
tert-Butyl 3-(Isopropyl)carbazate
1-tert-Butoxycarbonyl-2-isopropylhydrazine
3-(Isopropyl)carbazic Acid tert-Butyl Ester
2-Isopropylhydrazinecarboxylic acid tert-butyl ester
Hydrazinecarboxylic acid, 2-(1-methylethyl)-, 1,1-dimethylethyl ester

## Experimental Protocol: Synthesis

A common method for the synthesis of **tert-Butyl 2-isopropylhydrazinecarboxylate** involves the reduction of tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate.[\[2\]](#)

**Materials:**

- tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate (3.0 mmol, 0.51 g)
- Tetrahydrofuran (THF), 20 mL
- Sodium cyanoborohydride (NaBH3CN) (3.0 mmol, 0.19 g)
- Bromocresol green indicator
- p-Toluenesulfonic acid in THF (3.0 mmol, 0.57 g in 1.5 mL)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Saturated saline solution
- 1M Sodium hydroxide solution
- Ethanol
- Dichloromethane
- Methanol

**Procedure:**

- Dissolve tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate (0.51 g, 3.0 mmol) in 20 mL of THF.
- Add sodium cyanoborohydride (0.19 g, 3.0 mmol) and a small amount of bromocresol green as an indicator.
- Slowly add a 1.5 mL THF solution of p-toluenesulfonic acid (0.57 g, 3.0 mmol) dropwise over approximately 1 hour, maintaining the pH of the reaction between 3.5 and 5.0.
- Continue stirring the reaction mixture at room temperature for 1 hour.

- Remove the solvent by rotary evaporation.
- Partition the residue between ethyl acetate (30 mL) and saturated saline.
- Wash the organic phase sequentially with saturated sodium bicarbonate solution (20 mL) and saturated saline.
- Dry the organic phase and evaporate to dryness.
- Dissolve the obtained residue in 10 mL of ethanol.
- Add 3.6 mL of 1M sodium hydroxide solution (3.6 mmol) and stir at room temperature for 30 minutes.
- Remove the solvent by rotary evaporation.
- Dissolve the residue in ethyl acetate and extract with water.
- Evaporate the organic layer under reduced pressure.
- Purify the residue by column chromatography using a 5% methanol in dichloromethane solution as the eluent to afford **tert-butyl 2-isopropylhydrazinecarboxylate** (0.4 g, 77% yield).[2]

## Characterization Data

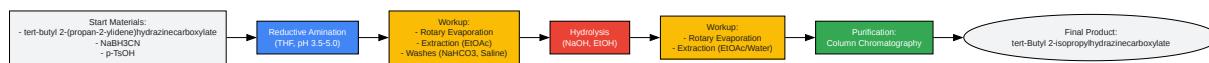
The synthesized product can be characterized by various analytical techniques.

Technique	Data
<sup>1</sup> H NMR (300 MHz, CDCl <sub>3</sub> )	δ 6.03 (s, 1H, NH), 3.92 (s, 1H, NH), 3.14 (m, 1H), 1.46 (s, 9H), 1.02 (d, 6H, J=6 Hz)
<sup>13</sup> C NMR (300 MHz, CDCl <sub>3</sub> )	δ 157.2, 80.8, 51.2, 28.7, 21.0
Thin Layer Chromatography	R <sub>f</sub> = 0.44 (5% methanol in dichloromethane)

Source:[2]

# Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **tert-Butyl 2-isopropylhydrazinecarboxylate**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **tert-Butyl 2-isopropylhydrazinecarboxylate**.

## Safety Information

It is important to handle **tert-Butyl 2-isopropylhydrazinecarboxylate** with appropriate safety precautions.

Hazard Statements:

- H302: Harmful if swallowed[3]
- H315: Causes skin irritation[3]
- H319: Causes serious eye irritation[3]
- H335: May cause respiratory irritation[3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Users should consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. tert-Butyl 2-isopropylhydrazinecarboxylate | CAS 16689-35-3 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. 1-Boc-2-isopropylhydrazine | 16689-35-3 [chemicalbook.com]
- 3. N'-(propan-2-yl)(tert-butoxy)carbohydrazide | C8H18N2O2 | CID 11217534 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. tert-Butyl 2-isopropylhydrazinecarboxylate, 5 g, CAS No. 16689-35-3 | Research Chemicals | Biochemicals - Product Expansion | Campaign | Carl ROTH - Austria [carlroth.com]
- To cite this document: BenchChem. [What is the CAS number for tert-Butyl 2-isopropylhydrazinecarboxylate?]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b177040#what-is-the-cas-number-for-tert-butyl-2-isopropylhydrazinecarboxylate>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)